

An In-depth Technical Guide to Lapidin (CAS Number: 79863-24-4)

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Compound of Interest

Compound Name: *Lapidin*

Cat. No.: *B1249762*

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Abstract

Lapidin, a bicyclic sesquiterpene identified by the CAS number 79863-24-4, has demonstrated significant antinociceptive, anti-inflammatory, and antipyretic properties in preclinical studies. This technical guide provides a comprehensive overview of the available scientific data on **Lapidin**, with a focus on its pharmacological activities, putative mechanisms of action, and detailed experimental methodologies. Quantitative data from key studies are presented in structured tables for clarity and comparative analysis. Furthermore, this document includes visualizations of proposed signaling pathways and experimental workflows to facilitate a deeper understanding of **Lapidin**'s biological effects.

Chemical and Physical Properties

Lapidin is a naturally occurring bicyclic sesquiterpene with the following properties:

Property	Value
CAS Number	79863-24-4
Molecular Formula	C ₂₀ H ₃₀ O ₄
Molecular Weight	334.46 g/mol
Appearance	Solid
Synonyms	Lapidin, (2Z)-2-Methyl-2-butenic acid, (3R,3aS,4S,8aS)-1,2,3,3a,4,5,8,8a-octahydro-3-hydroxy-6,8a-dimethyl-3-(1-methylethyl)-8-oxo-4-azulenyl ester

Pharmacological Activities: Quantitative Data Summary

The primary pharmacological activities of **Lapidin** have been evaluated in several preclinical models. The following tables summarize the key quantitative findings from the seminal study by Valencia et al. (1994).[\[1\]](#)

Table 2.1: Antinociceptive Activity of Lapidin

Experimental Model	Species	Dose (mg/kg, i.p.)	Effect	Comparison
Acetic Acid-Induced Writhing	Mice	2.5 - 20	17-62% protection	-
Hot-Plate Test	Mice	15	Increased jumping response latency to 120s	Vehicle: 40s, Acetylsalicylic Acid (ASA): 85s
Mechanical Noxious Stimuli	Not Specified	5 - 15	Significant dose-dependent antinociceptive effect	-

Table 2.2: Anti-inflammatory Activity of Lapidin

Experimental Model	Species	Dose (mg/kg, i.p.)	Effect	Comparison
Carrageenan-Induced Paw Edema	Rats	20	65% inhibition of paw swelling at 3 hours	Comparable to Indomethacin (10 mg/kg)

Table 2.3: Antipyretic Activity of Lapidin

Experimental Model	Species	Dose (mg/kg, i.p.)	Effect	Comparison
Yeast-Induced Hyperthermia	Not Specified	Not Specified	Moderate antipyretic effect	-

Putative Mechanisms of Action and Signaling Pathways

While direct experimental evidence for the specific molecular mechanisms of **Lapidin** is limited, its classification as a sesquiterpene lactone allows for the formulation of well-grounded hypotheses based on the known activities of this class of compounds. The anti-inflammatory effects of many sesquiterpene lactones are attributed to their ability to modulate key inflammatory signaling pathways.

Inhibition of NF- κ B and MAPK Signaling Pathways

A primary mechanism by which sesquiterpene lactones are thought to exert their anti-inflammatory effects is through the inhibition of the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways.^{[2][3][4][5][6]} These pathways are central to the production of pro-inflammatory mediators such as cytokines, chemokines, and enzymes like cyclooxygenase-2 (COX-2).

Caption: Putative inhibition of NF- κ B and MAPK pathways by **Lapidin**.

Modulation of Cyclooxygenase (COX) Enzymes

The antinociceptive, anti-inflammatory, and antipyretic effects of **Lapudin** are characteristic of non-steroidal anti-inflammatory drugs (NSAIDs), which primarily act by inhibiting COX enzymes. It is plausible that **Lapudin** may also exert its effects through the inhibition of COX-1 and/or COX-2, thereby reducing the synthesis of prostaglandins, which are key mediators of pain, inflammation, and fever.

Caption: Hypothetical inhibition of COX enzymes by **Lapudin**.

Influence on Mitochondrial Permeability Transition

Preliminary evidence suggests that some plant terpenoids can influence the permeability of mitochondria. One potential mechanism is the modulation of the mitochondrial permeability transition pore (mPTP), a non-specific channel in the inner mitochondrial membrane. The opening of the mPTP can lead to mitochondrial swelling, dissipation of the membrane potential, and the release of pro-apoptotic factors. Further research is required to determine if **Lapudin** directly interacts with and modulates the mPTP.

Caption: Postulated modulation of the mPTP by **Lapudin**.

Detailed Experimental Protocols (Based on Valencia et al., 1994)

The following are detailed descriptions of the experimental protocols employed in the primary study that evaluated the pharmacological activities of **Lapudin**.

Antinociceptive Activity

- Acetic Acid-Induced Writhing Test:
 - Male Swiss mice are divided into groups and administered **Lapudin** (2.5-20 mg/kg), a vehicle control, or a reference analgesic intraperitoneally (i.p.).
 - After a set pre-treatment time (e.g., 30 minutes), a 0.6% solution of acetic acid is injected i.p. to induce writhing (a stereotyped stretching behavior).
 - The number of writhes for each animal is counted for a defined period (e.g., 20 minutes) following the acetic acid injection.

- The percentage of protection against writhing is calculated for the **Lapridin**-treated groups relative to the vehicle control group.
- Hot-Plate Test:
 - Mice are placed on a hot plate maintained at a constant temperature (e.g., 55 ± 0.5 °C).
 - The latency to a nociceptive response (e.g., licking of the hind paws or jumping) is recorded.
 - A cut-off time is established to prevent tissue damage.
 - Animals are treated with **Lapridin** (15 mg/kg, i.p.), vehicle, or a reference drug (e.g., acetylsalicylic acid), and the latency is measured at various time points post-treatment.

Anti-inflammatory Activity

- Carrageenan-Induced Paw Edema:
 - Male Wistar rats are used. The initial volume of the right hind paw is measured using a plethysmometer.
 - Animals are pre-treated with **Lapridin** (20 mg/kg, i.p.), vehicle, or a reference anti-inflammatory drug (e.g., indomethacin).
 - After a specified time, a 1% solution of carrageenan is injected into the sub-plantar tissue of the right hind paw to induce inflammation and edema.
 - The paw volume is measured at regular intervals (e.g., 1, 2, 3, 4, and 5 hours) after the carrageenan injection.
 - The percentage of inhibition of paw swelling is calculated by comparing the increase in paw volume in the **Lapridin**-treated groups to the vehicle control group.

Antipyretic Activity

- Yeast-Induced Hyperthermia:
 - The basal rectal temperature of the animals (e.g., rats) is recorded.

- Hyperthermia is induced by a subcutaneous injection of a 20% aqueous suspension of brewer's yeast.
- After a period for the fever to develop (e.g., 18 hours), the rectal temperature is measured again to confirm hyperthermia.
- Animals are then treated with **Lapidin**, vehicle, or a reference antipyretic drug (e.g., paracetamol).
- Rectal temperatures are recorded at regular intervals post-treatment to assess the antipyretic effect.

Experimental Workflows

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